

Hemiphloin antioxidant activity comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hemiphloin

CAS No.: 3682-03-9

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Documented Activities of Hemiphloin

The following table summarizes the key experimental findings for **hemiphloin** from recent research:

Activity Type	Experimental Model / Assay	Key Findings / Mechanisms
Anti-inflammatory & Potential Antioxidant	TNF- α /IFN- γ -induced HaCaT keratinocytes (human skin cells) [1] [2]	Decreased gene expression and production of inflammatory markers (IL-1 β , IL-6, IL-8). Inhibited phosphorylation of key signaling proteins (p38, ERK, STAT1, NF- κ B).
Anti-inflammatory	LPS-induced J774 macrophages (mouse immune cells) [1] [2]	Decreased nitric oxide (NO) production; inhibited expression of iNOS and COX-2 enzymes; reduced gene expression of TNF- α , IL-1 β , and IL-6.
In-vivo Anti-atopic Dermatitis	DNCB-induced mouse model (70% ethanol extract of <i>Vigna angularis</i> containing hemiphloin) [1] [2]	Alleviated skin inflammation (ear thickness) and reduced IgE levels.

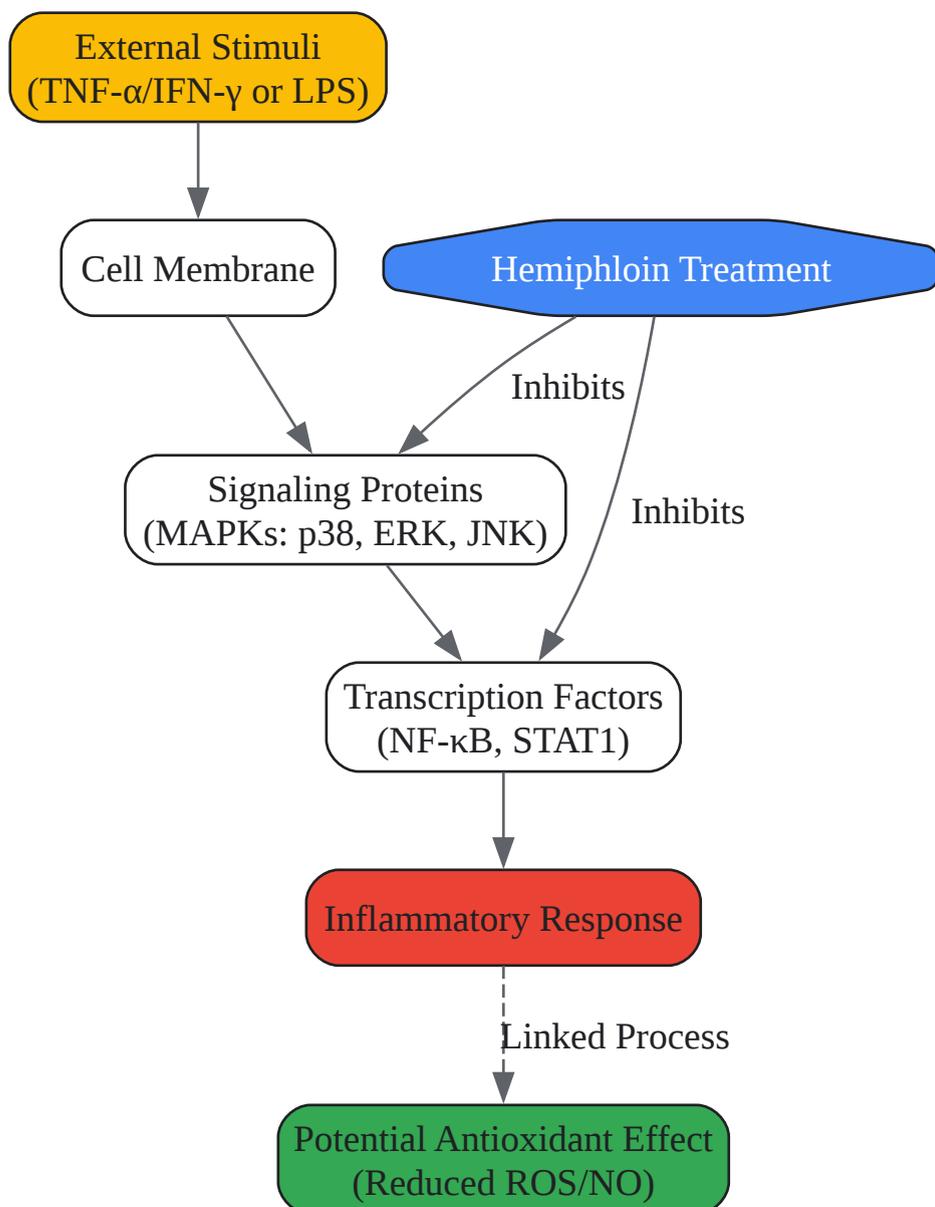
Experimental Protocols for Key Findings

For researchers looking to replicate or understand these studies, here are the methodologies cited in the literature.

- **Cell Culture and Treatment:** The human keratinocyte cell line (HaCaT) and murine macrophage cell line (J774) were maintained in Dulbecco's Modified Eagle's Medium (DMEM), supplemented with 10% heat-inactivated fetal bovine serum (FBS) and 1% penicillin-streptomycin [2]. Cells were pre-treated with **hemiphloin** or plant extract before being induced with a combination of TNF- α and IFN- γ or LPS to trigger inflammation [1] [2].
- **Measurement of Inflammatory Markers:** Gene expression of cytokines (IL-1 β , IL-6, IL-8) and chemokines (CCL17/TARC, CCL22/MDC) was analyzed using techniques like RT-PCR. The production of these proteins was likely measured by ELISA [1].
- **Analysis of Signaling Pathways:** The inhibitory effects on signaling pathways (MAPKs, NF- κ B, STAT1) were investigated by detecting the phosphorylation levels of these proteins using western blot analysis [1].
- **Nitric Oxide and Enzyme Expression:** In macrophages, NO production was measured, and the expression of iNOS and COX-2 was analyzed, likely via western blot or PCR [1].

Mechanism of Action Pathway

The research suggests **hemiphloin** exerts its anti-inflammatory and potential antioxidant effects by modulating key cellular signaling pathways. The following diagram illustrates this mechanism based on the experimental models:



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References

1. Effects of Vigna angularis extract and its active compound hemiphloin ... [pubmed.ncbi.nlm.nih.gov]

2. Effects of Vigna angularis extract and its active compound hemiphloin ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Hemiphloin antioxidant activity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b604859#hemiphloin-antioxidant-activity-comparison>]

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